

# "1H-Pyrazole-3,4,5-d3" chemical properties and structure

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## Compound of Interest

Compound Name: 1H-Pyrazole-3,4,5-d3

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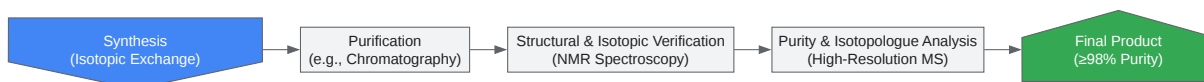
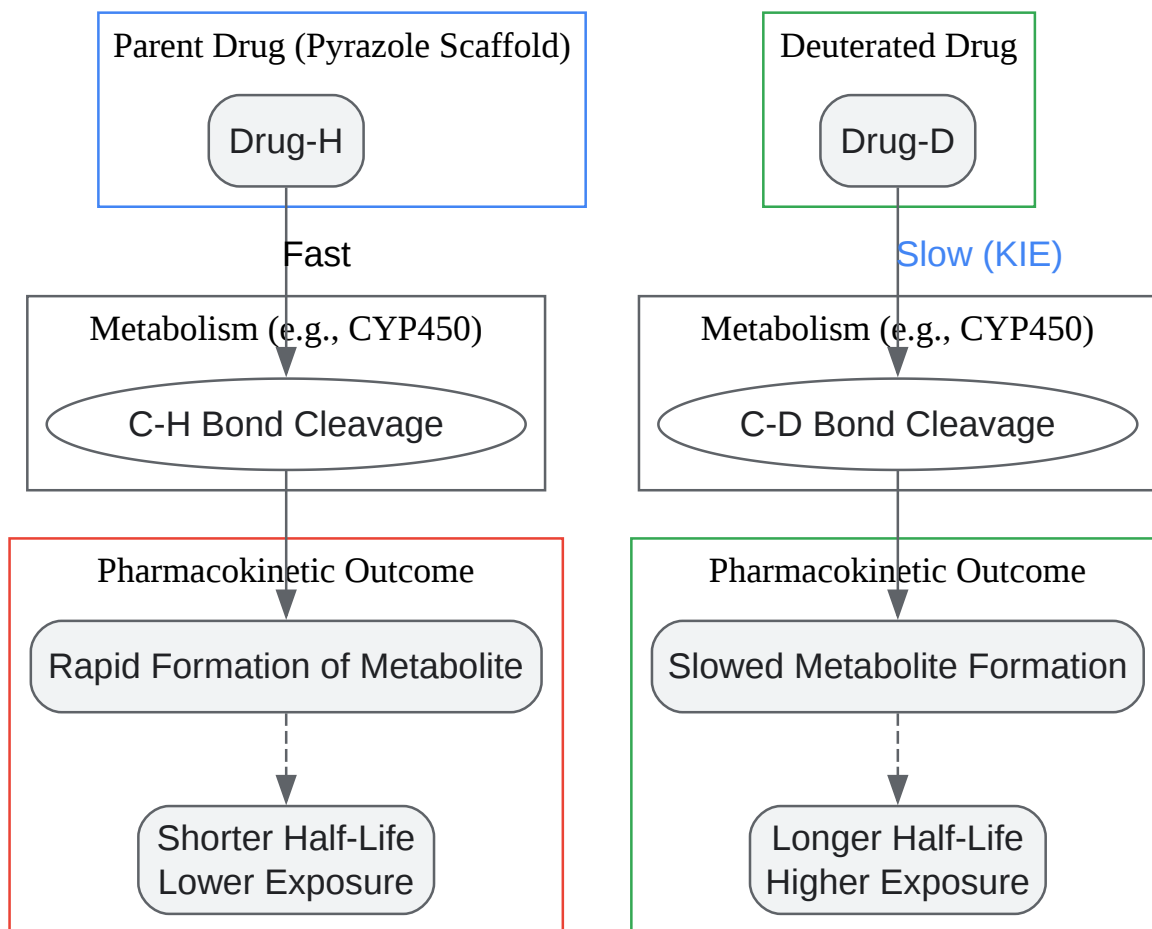
An In-Depth Technical Guide to **1H-Pyrazole-3,4,5-d3**

## Introduction

**1H-Pyrazole-3,4,5-d3** is the deuterated isotopologue of 1H-pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms.[1][2] This stable isotope-labeled compound is a high-value tool for researchers, scientists, and drug development professionals. Its primary significance lies in its application as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (MS) and as a tracer in metabolic studies.[2] The substitution of hydrogen with deuterium, a heavier isotope, provides a distinct mass signature and can influence the rate of metabolic processes, a phenomenon known as the Kinetic Isotope Effect (KIE).[3] This guide provides a comprehensive overview of the chemical properties, structure, and critical applications of **1H-Pyrazole-3,4,5-d3**.

## Chemical Structure and Identification

**1H-Pyrazole-3,4,5-d3** features a pyrazole ring where the hydrogen atoms at positions 3, 4, and 5 have been replaced by deuterium atoms.



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## References

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